

1-Bromo-3,5-dichlorobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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Technical Safety Guide: 1-Bromo-3,5-dichlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data, handling procedures, and emergency protocols for **1-Bromo-3,5-dichlorobenzene** (CAS No: 19752-55-7). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

Identification

Identifier	Data
Product Name	1-Bromo-3,5-dichlorobenzene[1][2][3][4]
Synonyms	3,5-dichlorobromobenzene[2][5]
CAS Number	19752-55-7[2][3][4][6]
EC Number	243-270-7[1][2][4]
Molecular Formula	C ₆ H ₃ BrCl ₂ [1][2][3][4]
Molecular Weight	225.90 g/mol [1][3][4][6]
Primary Use	Intermediate in the synthesis of pharmaceuticals and agrochemicals.[6][7]

Physical and Chemical Properties

1-Bromo-3,5-dichlorobenzene is a white to off-white or beige crystalline solid or powder at room temperature.[1][6][7][8] It is insoluble in water but soluble in many common organic solvents.[6][7]

Property	Value
Appearance	White to off-white/beige crystalline powder or solid.[1][3][6][7][8]
Odor	Characteristic aromatic odor.[6]
Melting Point	73 - 77 °C / 163.4 - 170.6 °F[1][3][4][8][9]
Boiling Point	232 °C / 449.6 °F at 757 mmHg[1][3][4][6][8][9]
Flash Point	> 110 °C / > 230 °F (Closed Cup)[1]
Density	Approx. 1.8 g/cm ³ [6]
Solubility	Insoluble in water; soluble in organic solvents.[6][7]
Evaporation Rate	Not applicable (Solid)[1]

Hazards Identification

The primary hazards associated with **1-Bromo-3,5-dichlorobenzene** are irritation to the skin, eyes, and respiratory system.^{[1][2][7][10]} It is classified under the Globally Harmonized System (GHS) as a skin irritant (Category 2), a serious eye irritant (Category 2), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).^{[1][7][10]}

Hazard Classification	Code	Description
GHS Signal Word	Warning ^{[1][2][4][10]}	
Skin Corrosion/Irritation	H315	Causes skin irritation. ^{[1][2][4][10]}
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. ^{[1][2][4][10]}
STOT - Single Exposure	H335	May cause respiratory irritation. ^{[1][2][4][10]}
Hazard Class	IRRITANT ^[9]	
Target Organs	Respiratory system. ^{[1][4]}	

Safe Handling and Storage

Proper handling and storage are crucial to minimize risk. This involves using appropriate personal protective equipment (PPE), ensuring adequate ventilation, and following established laboratory safety practices.

Caption: Logical workflow for handling **1-Bromo-3,5-dichlorobenzene** safely.

Key recommendations include:

- **Engineering Controls:** Ensure adequate ventilation, such as using a chemical fume hood, especially in confined areas, to minimize inhalation of dust or fumes.^{[1][2][11]} Eyewash stations and safety showers should be readily accessible.^[11]
- **Personal Protective Equipment (PPE):**

- Eye/Face Protection: Wear chemical safety goggles compliant with EN 166 standards.[\[1\]](#)
[\[11\]](#)
- Hand Protection: Use protective gloves, such as nitrile rubber.[\[1\]](#)[\[2\]](#) Gloves should be inspected before use and disposed of properly.[\[2\]](#)
- Skin and Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.[\[1\]](#)[\[11\]](#)
- Respiratory Protection: Under normal use with adequate ventilation, no respiratory protection is typically needed.[\[1\]](#)[\[11\]](#) For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be required.[\[1\]](#)[\[11\]](#)
- Hygiene Measures: Wash hands thoroughly before breaks and after handling the material.[\[1\]](#)
[\[2\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)

Emergency Procedures

In case of accidental exposure, spill, or fire, immediate and appropriate action is necessary.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air. If not breathing, provide artificial respiration. Seek medical attention.[1][2][11]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek medical attention.[1][2][11]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do so. Continue rinsing. Seek medical attention.[1][2][11]
Ingestion	Clean mouth with water and rinse. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.[1][2][11]
Note to Physician	Treat symptomatically.[1]

Firefighting Measures

Aspect	Protocol
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[1][2]
Unsuitable Extinguishing Media	No information available.[1]
Specific Hazards	Thermal decomposition can release irritating and toxic gases and vapors.[1][11]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂), Hydrogen chloride gas, Hydrogen bromide gas.[2]
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Toxicological & Ecological Information

- **Toxicological Information:** The toxicological properties of this compound have not been fully investigated.^[1] Acute exposure may cause irritation to the skin, eyes, and respiratory system.^[1]^[7]
- **Ecological Information:** Information on the environmental impact is limited. It is advised to prevent the product from entering drains or water systems.^[2]^[5] The compound is not expected to be readily mobile in the environment due to its low water solubility.^[11]
- **PBT and vPvB Assessment:** No data is available regarding the assessment of this substance as a Persistent, Bioaccumulative, and Toxic (PBT) or very Persistent and very Bioaccumulative (vPvB) compound.^[1]

Referenced Experimental Protocols

Safety data sheets cite various tests to determine the properties and purity of the substance. While specific, in-house protocols are not provided, these tests generally follow standardized methodologies.

- **Purity by Gas-Liquid Chromatography (GLC):** Purity is often determined using Gas Chromatography (GC), a common analytical technique.
 - **Methodology:** A small amount of the substance is vaporized and injected into a long column. An inert carrier gas (like helium or nitrogen) flows through the column.^[10] The components of the sample separate based on their boiling points and interactions with the column's stationary phase. As each component exits the column, it is detected, and the resulting chromatogram shows peaks corresponding to each substance. The area of the peak for **1-Bromo-3,5-dichlorobenzene** relative to the total area of all peaks is used to calculate its purity. Standard methods like ASTM D3257 provide frameworks for analyzing aromatic compounds.^[12]
- **Purity by Titration (After Oxygen Combustion):** One source specifies purity determined by titration with silver nitrate (AgNO₃) after oxygen combustion.^[6] This is a classic method for determining halogen content in organic compounds.
 - **Methodology:**

- **Combustion:** A weighed sample of the organic compound is burned in a closed flask filled with pure oxygen (this is known as the "oxygen flask method" or "Schöniger flask combustion").^{[13][14]} The combustion breaks down the molecule, converting the covalently bonded bromine and chlorine into inorganic bromide (Br^-) and chloride (Cl^-) ions, which are then captured in an absorbing solution.^[14]
- **Titration:** The resulting solution containing the halide ions is then titrated with a standardized solution of silver nitrate. This is an argentometric titration.^{[15][16]} The silver ions (Ag^+) react with the halide ions to form insoluble silver halides (AgCl and AgBr).^[16] An indicator is used to signal the endpoint, which occurs when all halide ions have precipitated. The volume of silver nitrate solution used allows for the calculation of the total halogen content, which is then used to infer the purity of the original compound.^[15]
- **Melting Point Determination:** The melting point range is a key indicator of purity for crystalline solids.^{[2][17]}
 - **Methodology:** A common standard method is the capillary tube method (e.g., ASTM E324).^{[2][6]} A small, powdered sample is packed into a thin capillary tube. The tube is placed in a heating block apparatus alongside a calibrated thermometer.^[3] The temperature is slowly increased (e.g., 1°C per minute) near the expected melting point.^[3] The "initial melting point" is the temperature at which the first drop of liquid appears, and the "final melting point" is the temperature at which the entire sample becomes a clear liquid.^{[2][6]} A narrow melting range typically indicates high purity.^{[2][17]}
- **Flash Point Determination:** The flash point is determined to assess flammability.
 - **Methodology:** For solids or high-boiling liquids, a closed-cup method such as the Pensky-Martens test (ASTM D93) is often used.^{[4][7][11]} The substance is placed in a closed cup and heated at a slow, constant rate while being stirred.^{[7][11]} An ignition source is periodically introduced into the vapor space above the sample. The flash point is the lowest temperature at which the vapors ignite to produce a brief flash.^{[5][7]}

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